

commercial availability of 2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine

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Compound of Interest

Compound Name: 2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine

Cat. No.: B127222

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In-Depth Technical Guide: 2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine**, a fluorinated organic compound of interest in chemical and pharmaceutical research. This document details its commercial availability, physicochemical properties, and general synthetic strategies. Due to the limited publicly available data, this guide also highlights the current gaps in knowledge regarding detailed experimental protocols for its synthesis and its specific biological activities and mechanisms of action. This guide is intended to serve as a foundational resource for researchers and professionals working with this and related fluorinated compounds.

Commercial Availability

2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine and its hydrochloride salt are commercially available from a variety of chemical suppliers. These compounds are typically offered in research quantities. The table below summarizes information from several suppliers.

Supplier	Product Name	CAS Number	Molecular Formula	Purity/Notes
Echemi (HANGZHOU LEAP CHEM CO., LTD.)	(R)-2,2,2-Trifluoro-1-(4-trifluoromethyl-phenyl)-ethylamine hydrochloride	1260618-04-9	Not specified	Bulk Drug Intermediates[1]
Fisher Scientific (eMolecules)	2,2,2-Trifluoro-1-(4-trifluoromethyl-phenyl)-ethylamine hydrochloride	1220039-72-4	Not specified	Available in 5g quantities[2]
Santa Cruz Biotechnology, Inc.	2,2,2-Trifluoro-1-(4-fluorophenyl)ethylamine hydrochloride	Not specified	C ₈ H ₇ F ₄ N•HCl	For Research Use Only. Lot-specific data available on Certificate of Analysis.[3]
BLD Pharm	2,2,2-Trifluoro-1-(4-trifluoromethyl-phenyl)-ethylamine hydrochloride	1228879-03-5	C ₉ H ₈ ClF ₆ N	Available for online orders.[4]
TCI AMERICA	2-(4-Trifluoromethylphenyl)ethylamine	775-00-8	Not specified	>98.0%(GC)(T) [5]

Physicochemical Properties

The following table summarizes the key physicochemical properties of **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine** and its related salts, as compiled from various sources.

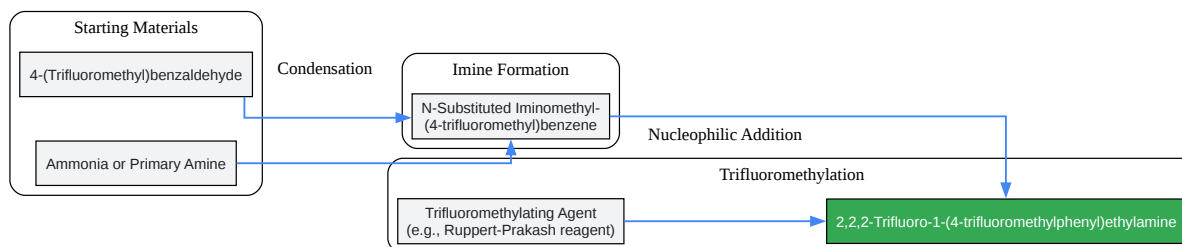
Property	Value	Source
Molecular Formula	C9H7F6N	ChemWhat
Molecular Weight	243.15 g/mol	BLDpharm
CAS Number	158388-49-9	ChemWhat
Appearance	Colorless to Light yellow to Light orange clear liquid (for 2-(4-(4-Trifluoromethylphenyl)ethylamine)	TCI AMERICA[5]
Purity	>98.0%(GC)(T) (for 2-(4-(4-Trifluoromethylphenyl)ethylamine)	TCI AMERICA[5]

Note: A detailed Certificate of Analysis with a comprehensive impurity profile for **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine** was not publicly available at the time of this report.

Synthesis and Experimental Protocols

A specific, detailed, step-by-step experimental protocol for the synthesis of **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine** is not readily available in the peer-reviewed scientific literature. However, general synthetic strategies for structurally similar α -trifluoromethylamines can provide a basis for a potential synthetic route.

A plausible approach involves the nucleophilic trifluoromethylation of an appropriate imine precursor. This general strategy is outlined in the workflow diagram below.



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Caption: General synthetic workflow for **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine**.

General Experimental Considerations (Hypothetical):

- **Imine Formation:** 4-(Trifluoromethyl)benzaldehyde would be reacted with a suitable amine source, such as ammonia or a primary amine, in an appropriate solvent. This reaction is typically a condensation reaction, often requiring dehydrating conditions or removal of water to drive the equilibrium towards the imine product.
- **Nucleophilic Trifluoromethylation:** The resulting imine would then be subjected to nucleophilic trifluoromethylation. A common reagent for this transformation is the Ruppert-Prakash reagent (TMSCF₃), often used in the presence of a fluoride source or other activators. This step introduces the trifluoromethyl group to the carbon of the C=N double bond.
- **Work-up and Purification:** Following the reaction, a standard aqueous work-up would be performed to quench the reaction and remove any inorganic byproducts. The crude product would then be purified using techniques such as column chromatography or distillation to yield the desired **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine**.

Disclaimer: This is a generalized protocol based on the synthesis of similar compounds. The actual reaction conditions, including solvents, temperatures, reaction times, and purification

methods, would need to be optimized for this specific substrate.

Biological Activity and Signaling Pathways

As of the date of this publication, there is no publicly available scientific literature detailing the specific biological activity, mechanism of action, or associated signaling pathways for **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine**.

The introduction of trifluoromethyl groups into organic molecules is a common strategy in medicinal chemistry to enhance properties such as metabolic stability, lipophilicity, and binding affinity to biological targets. Therefore, it is plausible that this compound could be investigated for various biological activities. However, without experimental data, any discussion of its potential pharmacological effects would be purely speculative.

Research on structurally related trifluoroethylamines has explored their potential as intermediates in the synthesis of pharmaceuticals, including agents targeting neurological disorders. For instance, some trifluoroethylamine derivatives have been investigated for their role in modulating neurotransmitter systems. However, it is crucial to note that small structural changes can lead to significant differences in biological activity, and therefore, the properties of related compounds cannot be directly extrapolated to **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine**.

Due to the lack of information on its biological targets and mechanism of action, no signaling pathway diagram can be provided at this time.

Safety and Handling

A specific Safety Data Sheet (SDS) for **2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine** was not available. However, based on the SDS for the structurally similar compound 2-(4-Trifluoromethylphenyl)ethylamine, the following general safety precautions should be considered. This information is for guidance only and a comprehensive, compound-specific risk assessment should be conducted before handling.

- Hazard Statements (based on related compounds): May cause severe skin burns and eye damage. May cause respiratory irritation.
- Precautionary Measures:

- Handle in a well-ventilated area, preferably in a chemical fume hood.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Keep away from heat, sparks, open flames, and hot surfaces.
- Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion and Future Directions

2,2,2-Trifluoro-1-(4-trifluoromethylphenyl)ethylamine is a commercially available fluorinated compound with potential for use in research and development. While its basic physicochemical properties are documented, there is a notable absence of detailed public information regarding its specific synthesis protocols and biological activity.

Future research efforts could focus on:

- The development and publication of a detailed and optimized synthetic protocol.
- The investigation of its biological activities through in vitro and in vivo screening assays.
- Elucidation of its mechanism of action and identification of any relevant signaling pathways.

This technical guide serves as a starting point for researchers interested in this molecule, providing the currently available information while highlighting the areas where further investigation is needed.

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References

- 1. 4-Trifluoromethylbenzaldehyde - Wikipedia [en.wikipedia.org]
- 2. DE10065442A1 - Improved process for the preparation of 2- (4-trifluoromethoxyphenyl) ethylamine and 4-bromomethyl and 4-chloromethyl-1-trifluoromethoxy-benzene - Google Patents [patents.google.com]
- 3. 1213509-92-2 CAS MSDS ((1R)-2,2,2-TRIFLUORO-1-[4-FLUORO-3-(TRIFLUOROMETHYL)PHENYL]ETHYLAMINE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 4. capotchem.cn [capotchem.cn]
- 5. chemimpex.com [chemimpex.com]
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